

Application Notes and Protocols for Tetraamylammonium Iodide as a Phase Transfer Catalyst

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tetraamylammonium iodide

CAS No.: 2498-20-6

Cat. No.: B1213674

[Get Quote](#)

For the Attention of Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **tetraamylammonium iodide** as a phase transfer catalyst in organic synthesis. While specific experimental data for **tetraamylammonium iodide** is limited in readily available scientific literature, its function is analogous to other tetraalkylammonium iodides, particularly the well-documented tetrabutylammonium iodide (TBAI). Therefore, this document will detail the principles of phase transfer catalysis using tetraalkylammonium iodides and provide a representative protocol using TBAI, which can be adapted for use with **tetraamylammonium iodide**.

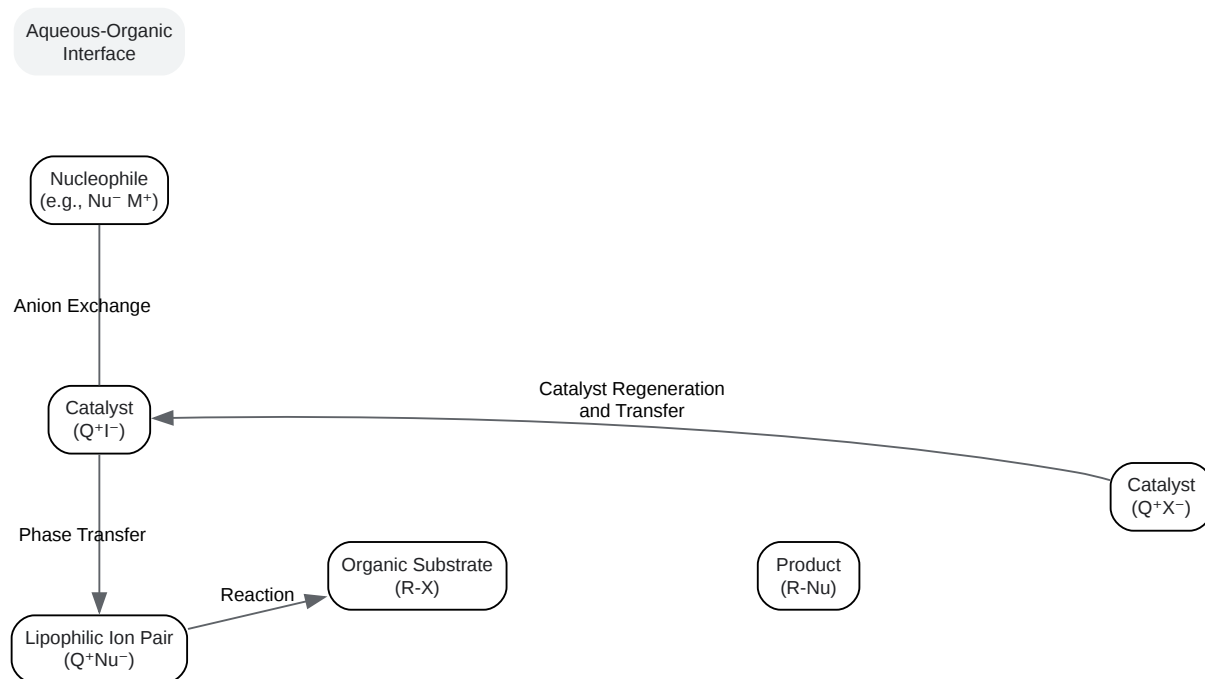
Introduction to Tetraamylammonium Iodide in Phase Transfer Catalysis

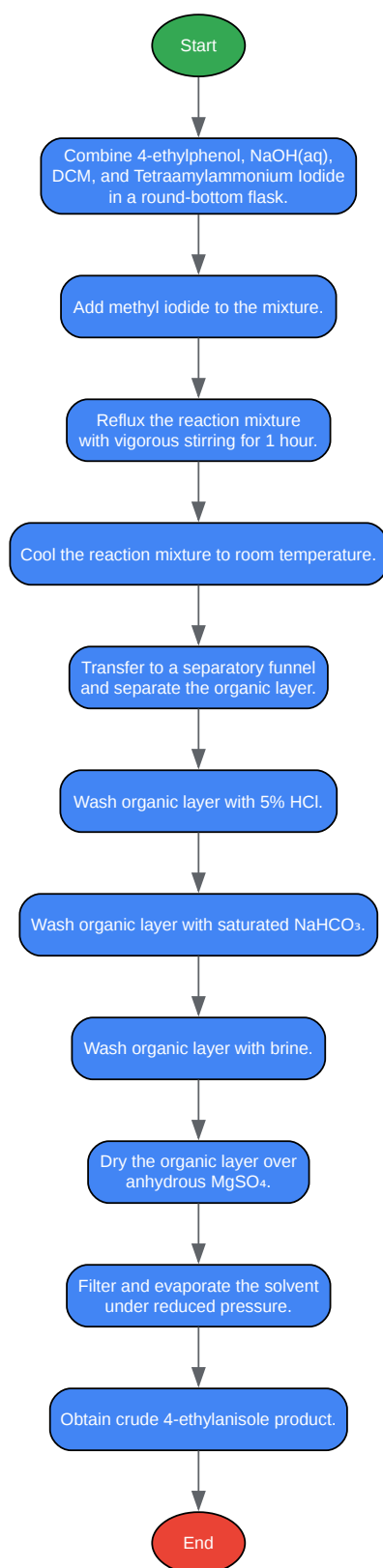
Tetraamylammonium iodide (also known as tetrapentylammonium iodide) is a quaternary ammonium salt with the chemical formula $[(C_5H_{11})_4N]^+I^-$.^[1] It is a white to off-white crystalline

solid soluble in many organic solvents.[1] Its key application in organic and medicinal chemistry is as a phase transfer catalyst (PTC).[2][3]

Phase transfer catalysis is a powerful technique for facilitating reactions between reactants located in different immiscible phases, such as an aqueous phase and an organic phase.[4] The tetraamylammonium cation is lipophilic due to its long alkyl chains, allowing it to be soluble in the organic phase. The iodide anion is hydrophilic. This amphiphilic nature enables the catalyst to transport anions from the aqueous phase into the organic phase, where the reaction with an organic-soluble substrate can occur.[1] This process significantly increases reaction rates and yields for a variety of synthetic transformations.[3][5]

The general mechanism for phase transfer catalysis involving a quaternary ammonium salt like **tetraamylammonium iodide** (Q^+I^-) in a nucleophilic substitution reaction is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 2498-20-6: Tetrapentylammonium iodide | CymitQuimica [cymitquimica.com]
- 2. Idaho 360 History | Lincoln Exhibit | Idaho State Historical Society [lincoln.history.idaho.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. Phase transfer catalyst in organic synthesis [wisdomlib.org]
- 5. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Tetraamylammonium Iodide as a Phase Transfer Catalyst]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213674/docs#application-notes-and-protocols-for-tetraamylammonium-iodide-as-a-phase-transfer-catalyst>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)